

Comparative Guide to SAR Studies of 1H-Pyrazolo[4,3-c]pyridine Derivatives

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Compound of Interest

Compound Name: **1H-Pyrazolo[4,3-c]pyridine**

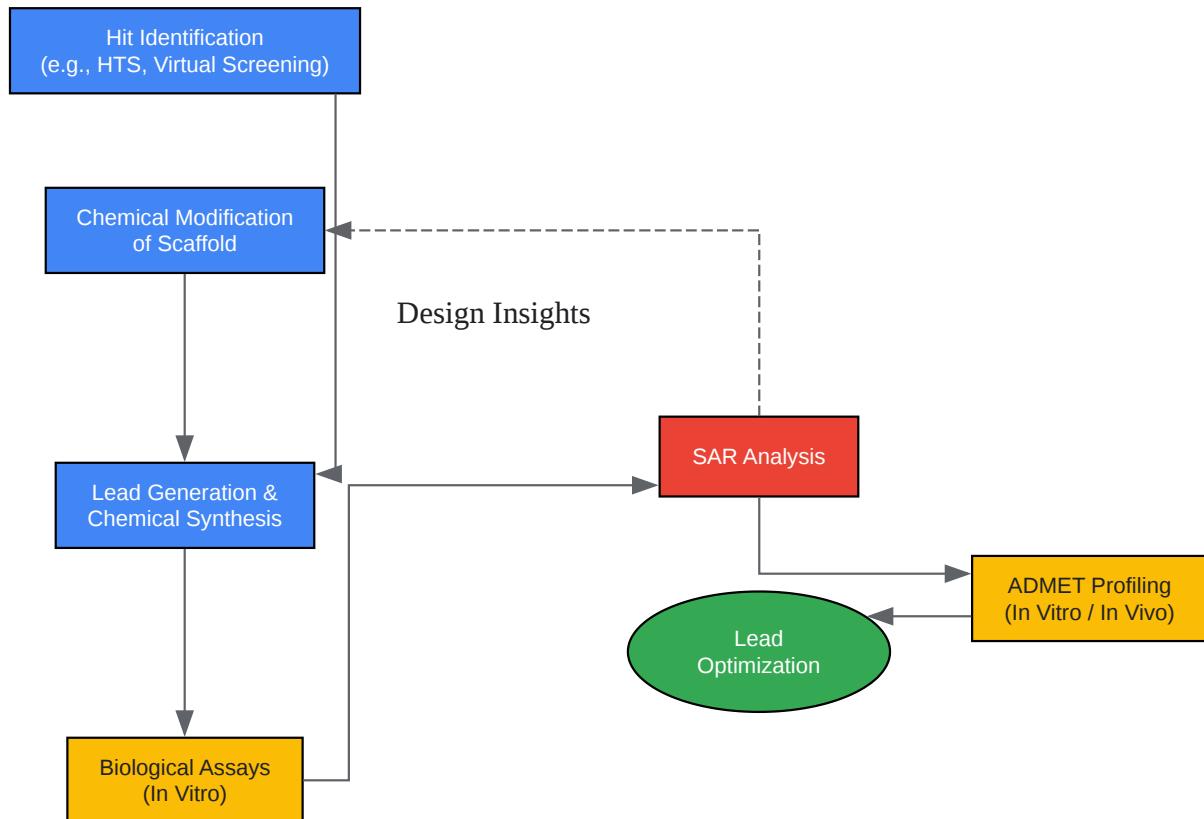
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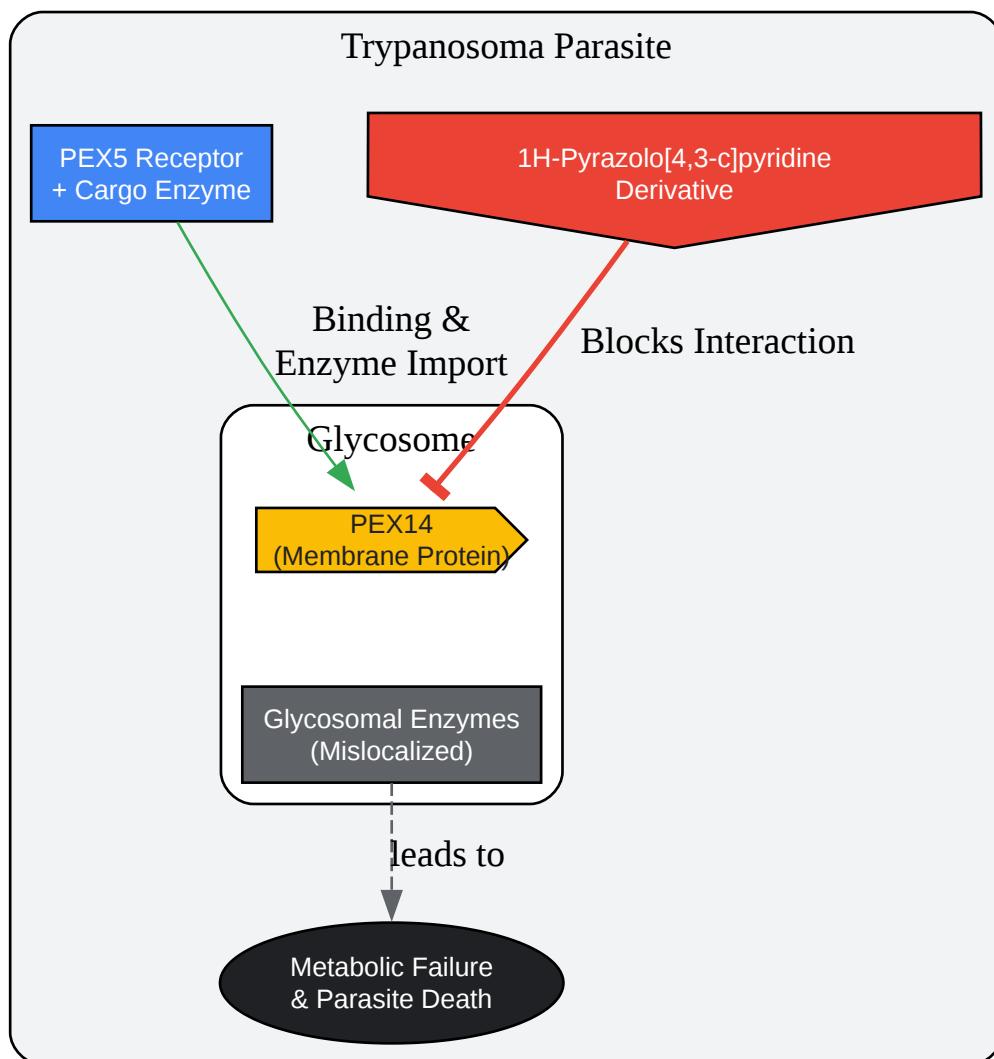
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This guide provides a comparative analysis of the structure-activity relationships (SAR) of **1H-Pyrazolo[4,3-c]pyridine** derivatives. The content is tailored for researchers, scientists, and drug development professionals, offering objective comparisons based on experimental data from recent studies. The derivatives of this scaffold have been primarily investigated as inhibitors of two distinct biological targets: the PEX14–PEX5 protein-protein interaction (PPI) for trypanocidal therapy and carbonic anhydrases (CAs) for various therapeutic applications.

General Workflow of a Structure-Activity Relationship (SAR) Study

The process of an SAR study is iterative, aiming to optimize a lead compound's activity and properties through chemical modifications. The workflow typically involves cycles of design, synthesis, and biological testing, with each cycle providing insights for the next round of optimization.



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